

4-Methylanisole-d7: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 4-Methylanisole-d7

Cat. No.: B1460599

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety information, handling protocols, and physicochemical data for **4-Methylanisole-d7**. While a specific Material Safety Data Sheet (MSDS) for the deuterated form is not readily available, this document compiles relevant data from the MSDS of its non-deuterated counterpart, 4-Methylanisole, and integrates best practices for handling deuterated compounds. This guide is intended for use by trained professionals in a laboratory or research setting.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for 4-Methylanisole. It is important to note that while the isotopic substitution of hydrogen with deuterium in **4-Methylanisole-d7** is expected to have a minimal effect on most of these properties, slight variations may exist.

Physical and Chemical Properties	Value	Reference
Molecular Formula	C8H10O	[1][2][3]
Molecular Weight	122.16 g/mol	[1][3][4]
Boiling Point	174-176 °C	[1][2][5]
Melting Point	-32 °C	[1][4]
Flash Point	53 - 60 °C (closed cup)	[1][2][3][4]
Density	0.960 - 0.969 g/cm ³	[2][3][4]
Vapor Pressure	1.14 - 1.7 mmHg @ 25°C	[1][3][4]
Water Solubility	Slightly soluble (0.559 g/L at 20 °C)	[1][2]
Refractive Index	1.494 - 1.5124	[1][2][4]
Autoignition Temperature	485 °C / 905 °F	[3]

Toxicological Data	Value	Species	Route	Reference
LD50 (Lethal Dose, 50%)	1920 mg/kg	Rat	Oral	[1][2]
LD50 (Lethal Dose, 50%)	> 4850 mg/kg	Rabbit	Dermal	[2]
LD (Lethal Dose)	> 500 mg/kg	Mouse	Intraperitoneal	[1]
LC50 (Lethal Concentration, 50%)	> 6.1 mg/L (4 h)	Rat	Inhalation	[2]

Hazard Identification	Classification	Reference
Flammability	Flammable liquid and vapor (Category 3)	[2] [6]
Acute Toxicity	Harmful if swallowed (Category 4)	[2] [6]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	[2] [6]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child (Category 2)	[6]
Aquatic Hazard	Harmful to aquatic life with long lasting effects (Category 3)	[6]

Experimental Protocols and Handling

Given the hazards associated with 4-Methylanisole, and the special considerations for deuterated compounds, the following protocols should be strictly adhered to.

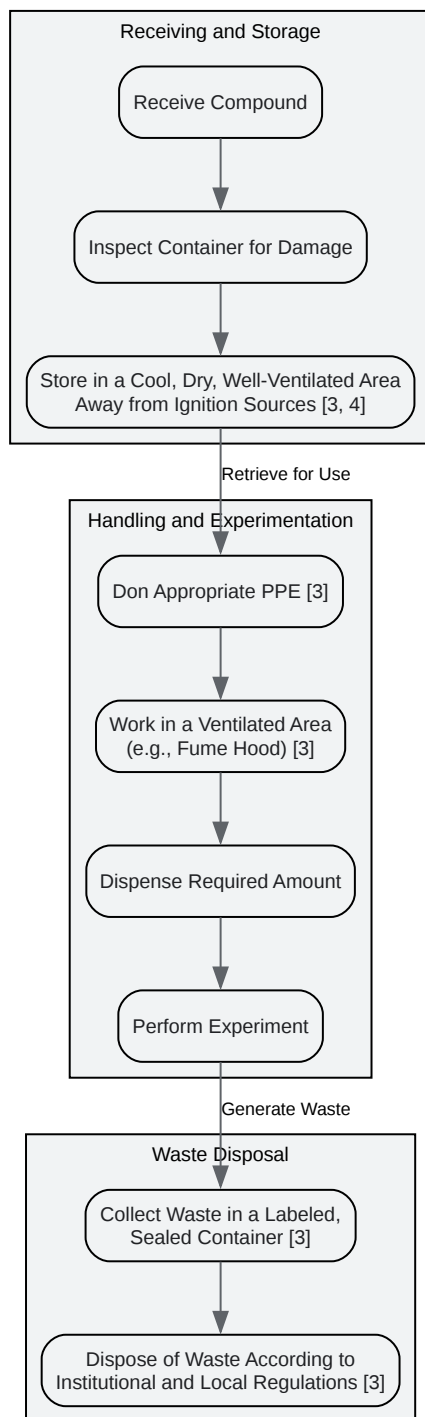
Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical splash-resistant safety glasses or goggles. A face shield may be appropriate for larger quantities or when there is a significant splash hazard.[\[2\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.[\[2\]](#)
- Skin and Body Protection: A lab coat or other protective clothing is required.[\[2\]](#)[\[7\]](#)
- Respiratory Protection: Use in a well-ventilated area. If inhalation risk is high, use a NIOSH-approved respirator.[\[8\]](#)

Safe Handling and Storage Workflow

The following diagram outlines the general workflow for the safe handling and storage of **4-Methylanisole-d7**.



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*General workflow for handling **4-Methylanisole-d7**.*

Specific Handling Considerations for Deuterated Compounds

Deuterated compounds require special handling to maintain their isotopic purity.^[9]

- **Protection from Moisture:** **4-Methylanisole-d7** is likely hygroscopic. Store in a tightly sealed container, potentially in a desiccator, to prevent H-D exchange with atmospheric moisture.^[9]
- **Inert Atmosphere:** For sensitive experiments, handle the compound under an inert atmosphere (e.g., argon or nitrogen) to prevent contamination.^[9]
- **Solvent Choice:** Use anhydrous deuterated solvents for analysis (e.g., NMR) to avoid isotopic dilution.

First Aid Measures

In case of exposure, follow these first aid procedures:

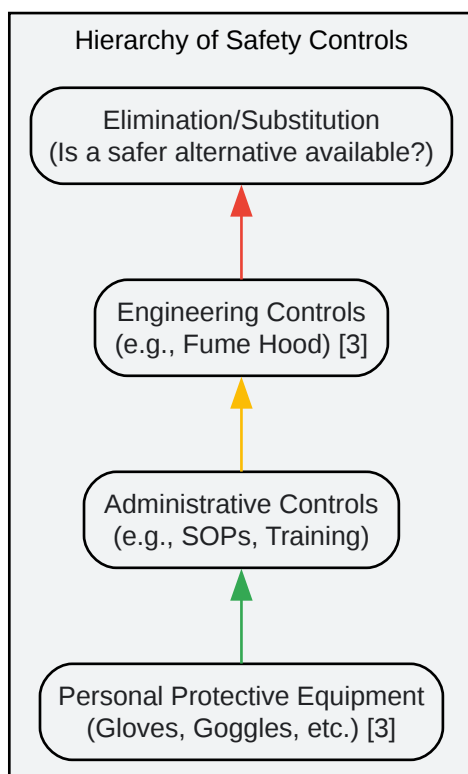
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.^[2]
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical aid.^[2]
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.^{[2][7]}
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^{[2][7]}

Spill and Fire Response

- **Spill:** In case of a spill, remove all ignition sources.^{[7][10]} Ventilate the area. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable container for disposal.^[10]
- **Fire:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.^[8] Water may be ineffective.^[8] Vapors are flammable and may form explosive mixtures with air.^{[8][10]}

Signaling Pathways and Logical Relationships

The primary safety concern with **4-Methylanisole-d7** is its chemical reactivity and toxicity, rather than its involvement in specific biological signaling pathways in a research context. The logical relationship for ensuring safety follows a standard hierarchy of controls.



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References

- 1. 4-Methylanisole | CAS#:104-93-8 | Chemsrsc [chemsrc.com]
- 2. sds.metasci.ca [sds.metasci.ca]

- 3. fishersci.com [fishersci.com]
- 4. 4-Methylanisole | C₈H₁₀O | CID 7731 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemimpex.com [chemimpex.com]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. sdfine.com [sdfine.com]
- 8. 4-Methylanisole(104-93-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. benchchem.com [benchchem.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
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